

Spectroscopic Characterization of 2-Chloro-6-methoxypyridin-4-amine: A Technical Guide

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Compound of Interest

Compound Name: 2-Chloro-6-methoxypyridin-4-amine

CAS No.: 1008304-85-5

Cat. No.: B1428211

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Abstract: This technical guide provides a comprehensive overview of the expected spectroscopic data for the novel compound **2-Chloro-6-methoxypyridin-4-amine** (CAS No. 1008304-85-5). While experimental spectra for this specific molecule are not widely available in public-facing databases, this document leverages established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS) to predict and interpret its characteristic spectral features. Detailed methodologies for acquiring this data are also presented, offering a framework for researchers in organic synthesis and drug development.

Introduction

2-Chloro-6-methoxypyridin-4-amine is a substituted pyridine derivative of interest in medicinal chemistry and materials science due to the versatile reactivity of its functional groups. The presence of an amino group, a methoxy group, and a chlorine atom on the pyridine ring creates a unique electronic environment, making spectroscopic analysis essential for unequivocal structure confirmation and purity assessment. This guide delves into the

predicted ^1H NMR, ^{13}C NMR, IR, and MS data for this compound, providing the rationale behind the expected spectral patterns based on the influence of each substituent.

Molecular Structure and Predicted Spectroscopic Behavior

The chemical structure of **2-Chloro-6-methoxypyridin-4-amine** is presented below. The substituents are expected to exert significant influence on the electron density of the pyridine ring, which in turn governs the chemical shifts in NMR spectroscopy, the vibrational frequencies in IR spectroscopy, and the fragmentation patterns in mass spectrometry.

Caption: Molecular Structure of **2-Chloro-6-methoxypyridin-4-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the carbon-hydrogen framework of organic molecules.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum is expected to show four distinct signals: two for the aromatic protons, one for the methoxy protons, and one for the amine protons.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~ 6.0 - 6.5	Singlet	1H	H-3	The amino group at C4 is a strong electron-donating group, significantly shielding the ortho-protons at C3 and C5. The methoxy group at C6 also contributes to shielding. This proton is expected to be a singlet due to minimal coupling with other protons.
~ 5.8 - 6.3	Singlet	1H	H-5	Similar to H-3, this proton is shielded by the adjacent amino group. The electronic effects of the substituents make the chemical environments of H-3 and H-5 non-equivalent, leading to separate signals.

~ 4.5 - 5.5	Broad Singlet	2H	-NH ₂	Amine protons are often broad due to quadrupole broadening and exchange with trace amounts of water in the solvent. The chemical shift can vary depending on the solvent and concentration.
~ 3.8 - 4.0	Singlet	3H	-OCH ₃	Methoxy groups typically appear as sharp singlets in this region.

Predicted ¹³C NMR Spectrum

The proton-decoupled ¹³C NMR spectrum is predicted to show six signals, corresponding to the six carbon atoms of the pyridine ring and the methoxy group.

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~ 160 - 165	C-6	This carbon is attached to both the electronegative nitrogen and oxygen atoms, causing a significant downfield shift.
~ 155 - 160	C-2	The carbon bearing the chlorine atom is also deshielded, though typically less so than an oxygen-bearing carbon.
~ 150 - 155	C-4	The carbon attached to the amino group is significantly deshielded by the nitrogen atom.
~ 95 - 105	C-3	The strong electron-donating effect of the amino group at C-4 and the methoxy group at C-6 will cause significant shielding of the C-3 carbon.
~ 90 - 100	C-5	Similar to C-3, this carbon is shielded by the adjacent amino group.
~ 53 - 58	-OCH ₃	The methoxy carbon typically appears in this region.

Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve 5-10 mg of **2-Chloro-6-methoxypyridin-4-amine** in approximately 0.7 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆) in a standard 5 mm NMR tube.
- Instrument Setup: Use a 400 MHz or higher field NMR spectrometer.

- **^1H NMR Acquisition:** Acquire the spectrum using a standard pulse sequence. Typical parameters include a spectral width of 10-12 ppm, a relaxation delay of 1-2 seconds, and 16-32 scans.
- **^{13}C NMR Acquisition:** Use a proton-decoupled pulse sequence. A wider spectral width (e.g., 200-220 ppm) is required. A longer relaxation delay and a greater number of scans (e.g., 1024 or more) are necessary due to the lower natural abundance of ^{13}C .
- **Data Processing:** Fourier transform the raw data, phase correct the spectra, and calibrate the chemical shifts using the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group
3400 - 3200	Medium, Doublet	N-H stretch	Primary Amine (-NH ₂)
3050 - 3000	Weak	C-H stretch	Aromatic C-H
2950 - 2850	Weak-Medium	C-H stretch	Methoxy (-OCH ₃)
1640 - 1600	Strong	N-H bend	Primary Amine (-NH ₂)
1580 - 1450	Medium-Strong	C=C and C=N stretch	Pyridine Ring
1300 - 1200	Strong	C-O stretch	Aryl Ether
1100 - 1000	Medium	C-N stretch	Aryl Amine
850 - 750	Strong	C-Cl stretch	Aryl Halide

Experimental Protocol for IR Data Acquisition

- **Sample Preparation (ATR):** Place a small amount of the solid sample directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.

- **Data Acquisition:** Record the spectrum, typically over the range of 4000 to 400 cm^{-1} . Co-add 16-32 scans to improve the signal-to-noise ratio.
- **Background Correction:** A background spectrum of the clean ATR crystal should be recorded and subtracted from the sample spectrum.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, further confirming its identity.

Predicted Mass Spectrum

- **Molecular Ion (M^+):** The molecular weight of **2-Chloro-6-methoxypyridin-4-amine** is 158.59 g/mol. Due to the presence of chlorine, the mass spectrum will show a characteristic isotopic pattern for the molecular ion peak. There will be a peak at m/z 158 (for the ^{35}Cl isotope) and a peak at m/z 160 (for the ^{37}Cl isotope) with a relative intensity ratio of approximately 3:1.
- **Key Fragmentation Pathways:**
 - Loss of a methyl radical ($\bullet\text{CH}_3$) from the methoxy group to give a fragment at m/z 143/145.
 - Loss of a methoxy radical ($\bullet\text{OCH}_3$) to give a fragment at m/z 127/129.
 - Loss of chlorine radical ($\bullet\text{Cl}$) to give a fragment at m/z 123.
 - Subsequent fragmentation of the pyridine ring.

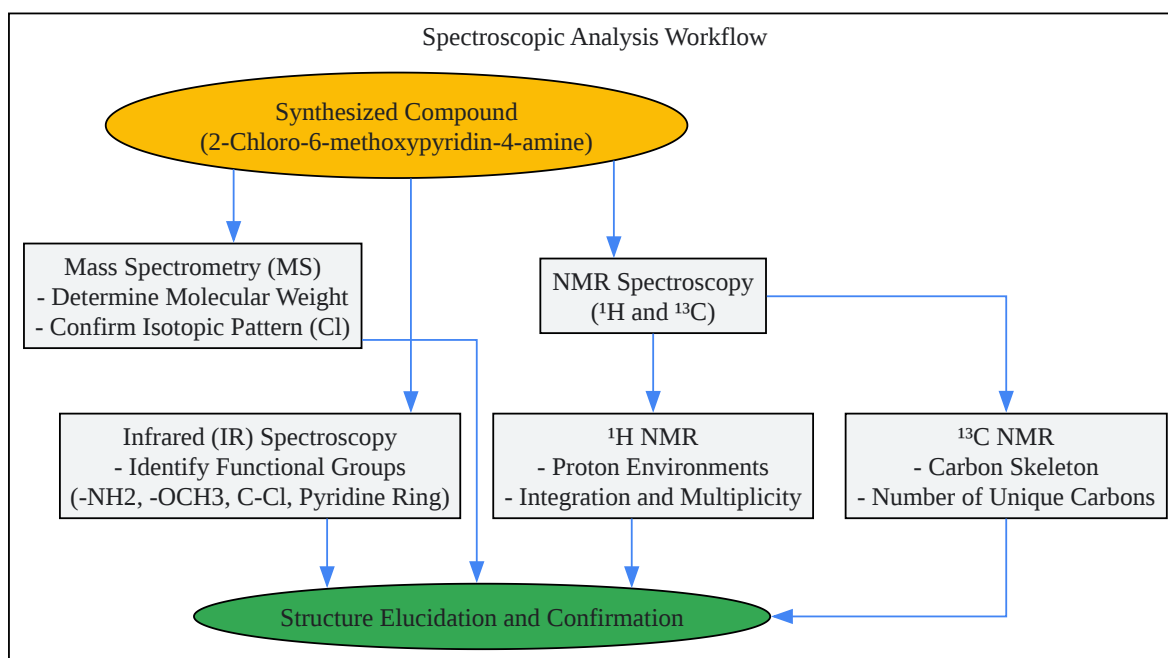
Experimental Protocol for MS Data Acquisition

- **Sample Introduction:** Introduce the sample into the mass spectrometer via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- **Ionization:** Use a suitable ionization technique, such as Electron Ionization (EI) for GC-MS or Electrospray Ionization (ESI) for LC-MS.

- Mass Analysis: Scan a mass range appropriate for the expected molecular weight (e.g., m/z 50-300).

Spectroscopic Analysis Workflow

The following diagram illustrates a logical workflow for the comprehensive spectroscopic characterization of **2-Chloro-6-methoxypyridin-4-amine**.



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Caption: A typical workflow for the structural elucidation of an organic compound.

Conclusion

The predictive spectroscopic data and methodologies outlined in this guide provide a robust framework for the characterization of **2-Chloro-6-methoxypyridin-4-amine**. By understanding

the influence of the chloro, methoxy, and amino substituents on the pyridine core, researchers can confidently acquire and interpret the NMR, IR, and MS spectra to confirm the synthesis and purity of this valuable chemical entity.

References

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